2-Methoxy-6,8-dimethylquinoline: A Technical Guide for Chemical Researchers

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Compound of Interest

Compound Name:	*2-Methoxy-6,8-dimethylquinoline*
CAS No.:	*861581-28-4*
Cat. No.:	*B1425152*

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Introduction

The quinoline scaffold is a privileged heterocyclic motif in medicinal chemistry, forming the structural core of numerous natural products and synthetic compounds with a wide array of biological activities. The strategic placement of substituents on the quinoline ring system allows for the fine-tuning of a molecule's physicochemical properties and pharmacological effects. This guide focuses on the chemical properties of **2-Methoxy-6,8-dimethylquinoline**, a derivative with potential applications in drug discovery and materials science. While specific data for this compound is limited, this document provides a comprehensive overview based on established chemical principles and data from structurally related analogs.

Chemical and Physical Properties

Direct experimental data for **2-Methoxy-6,8-dimethylquinoline** is not widely available in the public domain. However, we can infer its properties from its constituent parts and closely related analogs. The core structure is 6,8-dimethylquinoline, and the key functional group is the 2-methoxy substituent.

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Property	Value (Predicted/Inferred)	Source/Basis
Molecular Formula	$C_{12}H_{13}NO$	-
Molecular Weight	187.24 g/mol	-
CAS Number	861581-28-4	-
Appearance	Likely a solid at room temperature	Based on related dimethylquinolines
Melting Point	Estimated in the range of 50-80 °C	Based on melting points of 4,8-dimethylquinoline (54 °C) and 2,6-dimethylquinoline (57-59 °C)[1][2]
Boiling Point	> 250 °C	Based on the boiling point of 6,8-dimethylquinoline (~268 °C)[3]
Solubility	Likely soluble in common organic solvents (e.g., chloroform, dichloromethane, methanol) and sparingly soluble in water.	General solubility of quinoline derivatives

Synthesis of **2-Methoxy-6,8-dimethylquinoline**

A plausible synthetic route to **2-Methoxy-6,8-dimethylquinoline** involves a two-stage process: the initial construction of the 6,8-dimethylquinoline core, followed by the introduction of the methoxy group at the 2-position.

Stage 1: Synthesis of 6,8-Dimethylquinoline via the Doebner-von Miller Reaction

The Doebner-von Miller reaction is a classic and reliable method for synthesizing quinolines from anilines and α,β-unsaturated carbonyl compounds.[4] In this case, 2,4-dimethylaniline would serve as the aniline component.

Experimental Protocol: Synthesis of 6,8-Dimethylquinoline

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Materials:

- 2,4-Dimethylaniline
- α,β-Unsaturated aldehyde or ketone (e.g., crotonaldehyde) or an in-situ generated equivalent
- Strong acid catalyst (e.g., concentrated hydrochloric acid or sulfuric acid)
- Oxidizing agent (often present in the reaction mixture or from air oxidation)

Procedure:

- To a cooled solution of 2,4-dimethylaniline in a suitable solvent, slowly add the acid catalyst.
- Gradually add the α,β-unsaturated carbonyl compound to the reaction mixture while maintaining a controlled temperature.
- Heat the reaction mixture for several hours, monitoring the progress by thin-layer chromatography (TLC).[5]
- Upon completion, cool the mixture and neutralize it with a base (e.g., sodium hydroxide solution) to precipitate the crude product.
- Isolate the crude 6,8-dimethylquinoline by filtration or extraction.
- Purify the product by recrystallization or column chromatography.

Stage 2: Synthesis of **2-Methoxy-6,8-dimethylquinoline**

The introduction of the methoxy group at the 2-position can be achieved through a nucleophilic substitution reaction on a 2-chloro-6,8-dimethylquinoline intermediate.

Experimental Protocol: Synthesis of **2-Methoxy-6,8-dimethylquinoline**

Part A: Chlorination of 6,8-Dimethylquinoline-2(1H)-one

- The precursor, 6,8-dimethylquinolin-2(1H)-one, can be prepared from 6,8-dimethylquinoline.

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- Treat 6,8-dimethylquinolin-2(1H)-one with a chlorinating agent such as phosphorus oxychloride ($POCl_3$), often in the presence of phosphorus pentachloride (PCl_5), to yield 2-chloro-6,8-dimethylquinoline.[6]

Part B: Methoxylation of 2-Chloro-6,8-dimethylquinoline

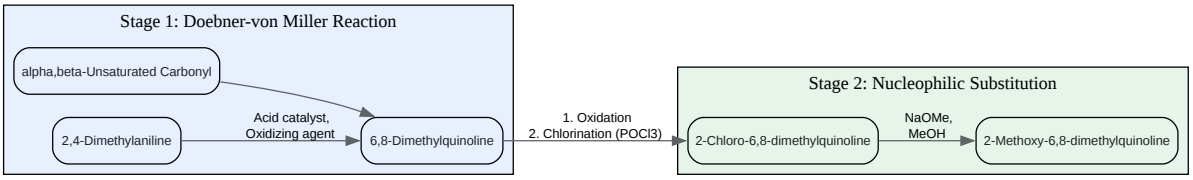
Materials:

- 2-Chloro-6,8-dimethylquinoline
- Sodium methoxide
- Anhydrous methanol

Procedure:

- Dissolve 2-chloro-6,8-dimethylquinoline in anhydrous methanol.
- Add a solution of sodium methoxide in methanol to the reaction mixture.
- Reflux the mixture for several hours, monitoring the reaction by TLC.
- After completion, cool the reaction and quench with water.
- Extract the product with an organic solvent (e.g., ethyl acetate).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude **2-Methoxy-6,8-dimethylquinoline** by column chromatography or recrystallization.

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Caption: Synthetic pathway to **2-Methoxy-6,8-dimethylquinoline**.

Spectral Properties (Predicted)

The following spectral data are predicted based on the analysis of structurally similar compounds, including 6,8-dimethylquinoline, 6-methylquinoline, and 2-methoxyquinoline.

^{1}H NMR Spectroscopy

- Aromatic Protons (5H): Expected to appear in the range of δ 7.0-8.5 ppm. The specific chemical shifts and coupling patterns will be influenced by the positions of the methyl and methoxy groups.
- Methoxy Protons (3H): A sharp singlet is expected around δ 3.9-4.1 ppm.
- Methyl Protons (6H): Two distinct singlets for the C6-CH_3 and C8-CH_3 groups are anticipated in the region of δ 2.4-2.6 ppm. For instance, the methyl protons of 6-methylquinoline appear at δ 2.52 ppm.[7]

^{13}C NMR Spectroscopy

- Aromatic and Heterocyclic Carbons (10C): A series of signals are expected in the aromatic region (δ 110-160 ppm).
- Methoxy Carbon (1C): A signal for the methoxy carbon is predicted to be around δ 55-60 ppm.

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- Methyl Carbons (2C): Signals for the two methyl carbons are expected in the aliphatic region (δ 15-25 ppm). The 13C NMR spectrum of 2,6-dimethylquinoline shows methyl carbon signals at approximately δ 18 and 25 ppm.[8]

Infrared (IR) Spectroscopy

- C-H stretching (aromatic): ~3000-3100 cm^{-1}
- C-H stretching (aliphatic): ~2850-3000 cm^{-1}
- C=C and C=N stretching (aromatic ring): ~1500-1650 cm^{-1}
- C-O stretching (methoxy group): A strong band is expected around 1020-1250 cm^{-1}.

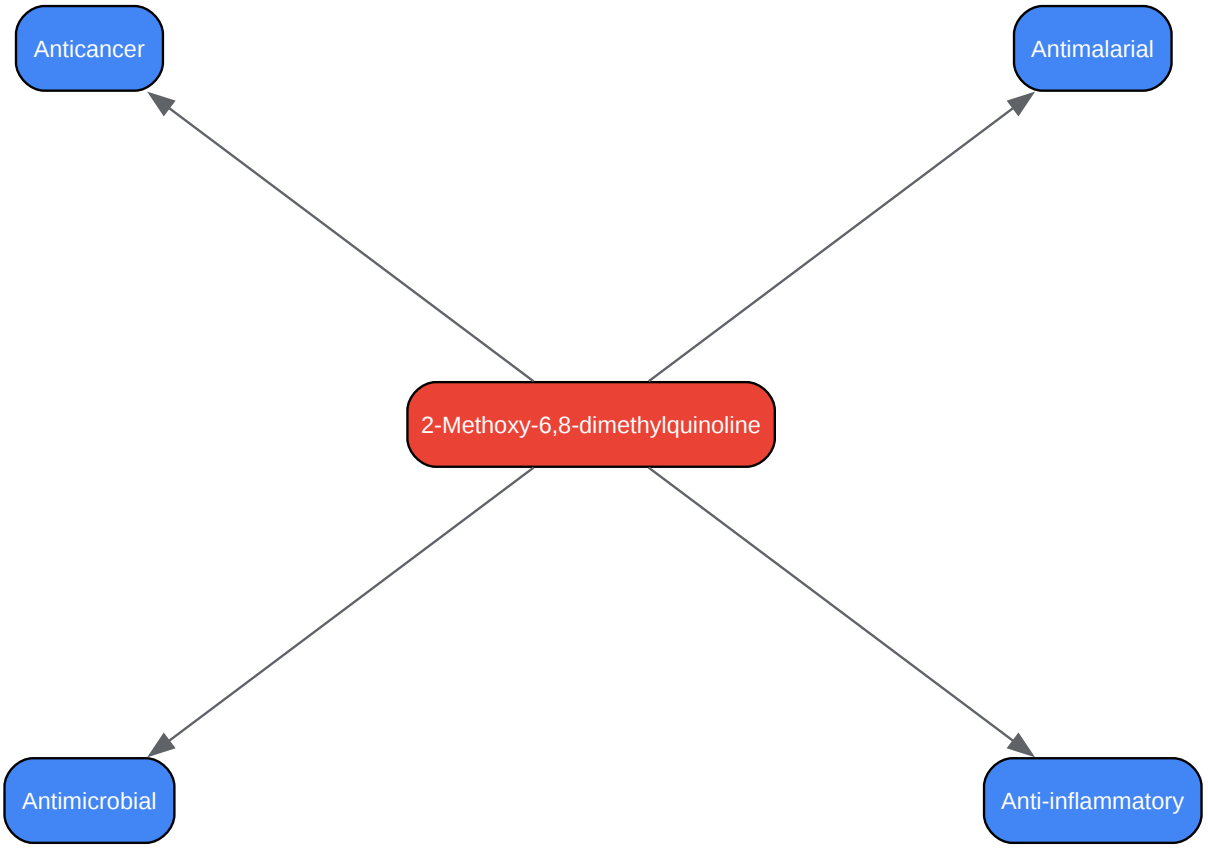
Potential Biological Activities and Applications

While the specific biological profile of **2-Methoxy-6,8-dimethylquinoline** has not been extensively reported, the quinoline scaffold is a well-established pharmacophore with a broad range of activities. The presence of methoxy and dimethyl substituents can significantly influence the biological properties.

- Anticancer Activity: Many quinoline derivatives exhibit potent anticancer properties.[9][10][11] The substitution pattern on the quinoline ring is crucial for this activity.
- Antimalarial Activity: The quinoline core is central to several antimalarial drugs, such as chloroquine and mefloquine.[9]
- Antimicrobial and Antifungal Activity: Substituted quinolines have been investigated for their efficacy against various bacterial and fungal strains.[12]
- Anti-inflammatory Activity: Certain quinoline derivatives have demonstrated anti-inflammatory effects.[11]

The combination of a methoxy group at the 2-position and dimethyl groups at the 6- and 8-positions may confer unique pharmacological properties, making **2-Methoxy-6,8-dimethylquinoline** an interesting candidate for screening in various biological assays.

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Caption: Potential therapeutic areas for **2-Methoxy-6,8-dimethylquinoline**.

Safety and Handling

Substituted quinolines can have varying toxicological profiles. As a precautionary measure, **2-Methoxy-6,8-dimethylquinoline** should be handled with care in a well-ventilated laboratory environment.

General Precautions:

- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Avoid inhalation of dust or vapors.

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- Avoid contact with skin and eyes.
- In case of contact, wash the affected area thoroughly with water.
- Consult the Safety Data Sheet (SDS) for the general class of substituted quinolines for detailed handling and disposal information.

Conclusion

2-Methoxy-6,8-dimethylquinoline is a substituted quinoline derivative with potential for further investigation in medicinal chemistry and materials science. While specific experimental data is scarce, this guide provides a comprehensive overview of its predicted properties, plausible synthetic routes, and potential biological activities based on established chemical knowledge of related compounds. Researchers and drug development professionals can use this information as a foundation for further exploration of this and similar molecules.

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